

Application Note: Comprehensive Characterization of 2-(2,4-Dimethylphenoxy)propanohydrazide

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Compound of Interest

Compound Name: 2-(2,4-Dimethylphenoxy)propanohydrazide

Cat. No.: B1274022

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For: Researchers, scientists, and drug development professionals

Abstract

This technical guide provides a comprehensive overview of analytical techniques for the full characterization of **2-(2,4-Dimethylphenoxy)propanohydrazide**, a molecule of interest in pharmaceutical and chemical research. This document moves beyond a simple listing of methods to provide in-depth, field-proven protocols and the scientific rationale behind their application. We will explore a multi-technique approach encompassing chromatography, mass spectrometry, spectroscopy, and thermal analysis to ensure unambiguous identification, purity assessment, and stability profiling.

Introduction: The Analytical Imperative

2-(2,4-Dimethylphenoxy)propanohydrazide belongs to the hydrazide class of compounds, which are pivotal in medicinal chemistry due to their wide range of biological activities.^[1] The structural integrity, purity, and stability of this molecule are paramount for its intended application, necessitating a robust analytical framework. This guide presents a validated workflow for the comprehensive characterization of this compound, ensuring data integrity and reproducibility.

Foundational Physicochemical Properties

A thorough understanding of the fundamental physicochemical properties of **2-(2,4-Dimethylphenoxy)propanohydrazide** is critical for method development. While specific experimental data for this exact molecule is not widely published, we can infer key characteristics from its structural motifs: the phenoxy group and the propanohydrazide chain. These properties will influence solubility, chromatographic behavior, and spectroscopic responses.

Chromatographic Purity and Quantification

Chromatographic techniques are indispensable for separating the target analyte from impurities and for accurate quantification.[2] High-Performance Liquid Chromatography (HPLC) is the cornerstone of this analysis due to its versatility and high resolution.

High-Performance Liquid Chromatography (HPLC)

The polarity of **2-(2,4-Dimethylphenoxy)propanohydrazide**, conferred by the hydrazide group, makes it amenable to reverse-phase HPLC. The aromatic phenoxy group provides a strong chromophore for UV detection.

Rationale for Method Selection: A C18 stationary phase is selected for its broad applicability in retaining moderately polar to nonpolar compounds. The mobile phase, a gradient of acetonitrile and water, allows for the effective elution of the target compound while separating it from potential starting materials or degradation products. An acidic modifier, such as formic acid, is often added to the mobile phase to improve peak shape by ensuring the consistent protonation of the analyte.

Protocol 1: HPLC Purity Determination

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	30% B to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 275 nm
Injection Volume	10 μ L
Sample Preparation	1 mg/mL in Acetonitrile:Water (1:1)

Gas Chromatography (GC)

For the analysis of volatile impurities or for alternative quantification, Gas Chromatography can be employed. Derivatization may be necessary to improve the thermal stability and volatility of the hydrazide.

Rationale for Method Selection: GC offers high separation efficiency for thermally stable and volatile compounds.[3][4] Due to the polar nature of the hydrazide group, derivatization with an agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) is recommended to convert the polar N-H bonds into less polar trimethylsilyl ethers, improving chromatographic performance.

Protocol 2: GC Impurity Profiling (with Derivatization)

Parameter	Condition
Column	DB-5ms, 30 m x 0.25 mm, 0.25 μ m
Carrier Gas	Helium, constant flow 1.2 mL/min
Inlet Temperature	250 $^{\circ}$ C
Oven Program	100 $^{\circ}$ C (hold 2 min), ramp to 280 $^{\circ}$ C at 15 $^{\circ}$ C/min, hold 5 min
Detector	Flame Ionization Detector (FID) at 300 $^{\circ}$ C
Injection Volume	1 μ L (split 20:1)
Derivatization	Dissolve 1 mg of sample in 1 mL of pyridine. Add 200 μ L of BSTFA. Heat at 70 $^{\circ}$ C for 30 minutes.

Structural Elucidation and Confirmation

Spectroscopic and spectrometric techniques are essential for the unambiguous confirmation of the chemical structure of **2-(2,4-Dimethylphenoxy)propanohydrazide**.

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern of the analyte.[5] Liquid Chromatography-Mass Spectrometry (LC-MS) is a powerful tool for this purpose, offering both separation and identification capabilities.[6]

Rationale for Method Selection: Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like hydrazides, typically producing a prominent protonated molecular ion $[M+H]^+$. Tandem mass spectrometry (MS/MS) can be used to induce fragmentation, providing structural insights.

Protocol 3: LC-MS/MS Structural Confirmation

Parameter	Condition
LC System	As described in Protocol 1
MS Detector	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Cone Voltage	30 V
Source Temperature	120 °C
Desolvation Temp.	350 °C
Collision Gas	Argon
Scan Mode	Full Scan (m/z 50-500) and Product Ion Scan of the [M+H] ⁺ ion

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the detailed molecular structure. Both ¹H and ¹³C NMR are required for a complete assignment.

Rationale for Method Selection: ¹H NMR will provide information on the number and connectivity of protons, while ¹³C NMR will identify the different carbon environments. 2D NMR techniques like COSY and HSQC can be used to further confirm the assignments.

Protocol 4: NMR Structural Analysis

Parameter	Condition
Spectrometer	400 MHz or higher
Solvent	DMSO-d ₆ (Deuterated Dimethyl Sulfoxide)
Concentration	5-10 mg/0.75 mL
Experiments	¹ H, ¹³ C, COSY, HSQC
Reference	Tetramethylsilane (TMS)

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique for identifying the functional groups present in the molecule.

Rationale for Method Selection: The IR spectrum will show characteristic absorption bands for the N-H, C=O, C-O, and aromatic C-H bonds, confirming the presence of the hydrazide and dimethylphenoxy moieties.

Protocol 5: FT-IR Functional Group Analysis

Parameter	Condition
Instrument	Fourier Transform Infrared Spectrometer
Sample Preparation	KBr pellet or Attenuated Total Reflectance (ATR)
Scan Range	4000 - 400 cm^{-1}
Resolution	4 cm^{-1}

Thermal Stability Assessment

Thermal analysis techniques are crucial for determining the stability of the compound under thermal stress, which is important for storage and formulation considerations.[7][8]

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature, indicating decomposition temperatures and the presence of residual solvents or water.

Differential Scanning Calorimetry (DSC)

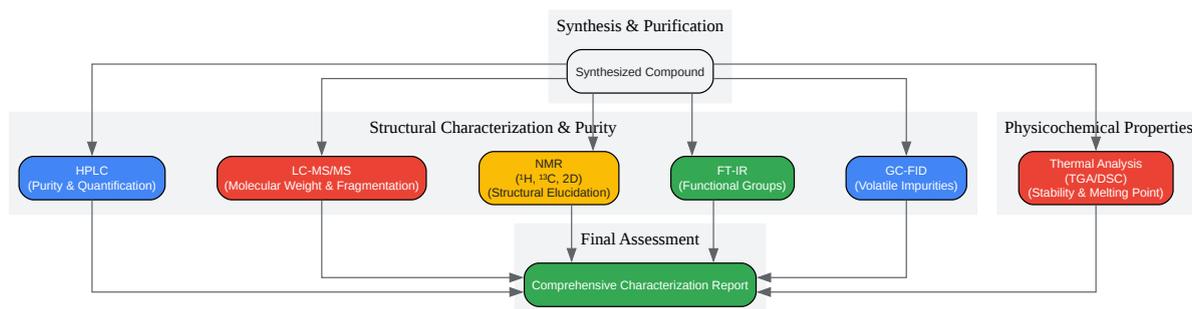
DSC measures the heat flow into or out of a sample as a function of temperature, allowing for the determination of the melting point and other thermal transitions.

Protocol 6: Thermal Analysis

Parameter	TGA Condition	DSC Condition
Instrument	Thermogravimetric Analyzer	Differential Scanning Calorimeter
Sample Pan	Platinum or Alumina	Aluminum (crimped)
Sample Weight	5-10 mg	2-5 mg
Atmosphere	Nitrogen, 20 mL/min	Nitrogen, 20 mL/min
Heating Rate	10 °C/min	10 °C/min
Temperature Range	Ambient to 600 °C	Ambient to 300 °C

Integrated Analytical Workflow

The following diagram illustrates the logical flow of the analytical techniques described in this guide for a comprehensive characterization of **2-(2,4-Dimethylphenoxy)propanohydrazide**.



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Caption: Integrated workflow for the characterization of **2-(2,4-Dimethylphenoxy)propanohydrazide**.

Data Interpretation and Reporting

A comprehensive report should be generated that integrates the data from all analytical techniques. The report should include:

- Purity: HPLC chromatogram with peak table and calculated purity.
- Identity: Mass spectrum showing the molecular ion and key fragments, along with annotated NMR and IR spectra.
- Stability: TGA and DSC thermograms with key transition temperatures.
- Impurity Profile: GC chromatogram identifying any volatile impurities.

This integrated approach ensures a high level of confidence in the identity, purity, and stability of **2-(2,4-Dimethylphenoxy)propanohydrazide**, which is critical for its use in research and development.

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